

H-Tyr(Bzl)-OH: A Comprehensive Material Safety Data Sheet Analysis

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Compound of Interest

Compound Name: **H-Tyr(Bzl)-OH**

Cat. No.: **B554735**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the material safety data for **H-Tyr(Bzl)-OH** (O-Benzyl-L-tyrosine), a crucial derivative of the amino acid tyrosine utilized in peptide synthesis and various biochemical studies. Understanding the safety and handling protocols of this compound is paramount for ensuring laboratory safety and experimental integrity. This document synthesizes available data on its physical and chemical properties, toxicological profile, and handling procedures, presenting it in a clear and accessible format for the scientific community.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **H-Tyr(Bzl)-OH** is presented below. These values have been aggregated from various chemical suppliers and safety data sheets.

| Property | Value | Source(s) |
|---------------------|--|---|
| CAS Number | 16652-64-5 | [1] [2] [3] [4] |
| Molecular Formula | C ₁₆ H ₁₇ NO ₃ | [1] [3] [4] |
| Molecular Weight | 271.31 g/mol | [1] [3] |
| Appearance | Off-white powder / Crystalline | [1] [2] [5] |
| Melting Point | 259 °C (dec.) (lit.) | [2] [3] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. | [2] |
| Storage Temperature | Store at room temperature or in a cool place. Some suppliers recommend 0 - 8 °C. | [1] [5] [6] |

Hazard Identification and Safety Precautions

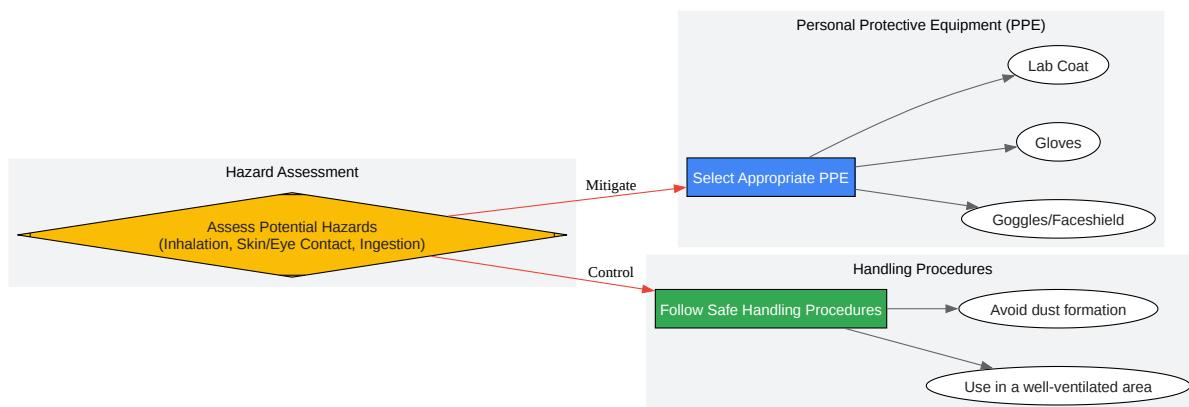
While many sources state that **H-Tyr(Bzl)-OH** has no specific hazard statements, general good laboratory practices should always be followed.[\[1\]](#) Exposure may cause irritation with minor residual injury.[\[1\]](#)

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment is recommended:

- Eye Protection: Safety goggles or eyeshields approved under government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)
- Hand Protection: Handle with gloves that have been inspected prior to use.[\[1\]](#) Gloves should meet the specifications of Regulation (EU) 2016/425 and the standard EN 374.[\[1\]](#)
- Body Protection: Appropriate protective clothing should be worn.[\[1\]](#)
- Respiratory Protection: Not typically required where adequate ventilation is available.[\[1\]](#) In case of dust formation, a dust mask may be used.

The following diagram outlines a logical workflow for hazard identification and the corresponding safety measures.



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Hazard Identification and Control Workflow

Toxicological Information

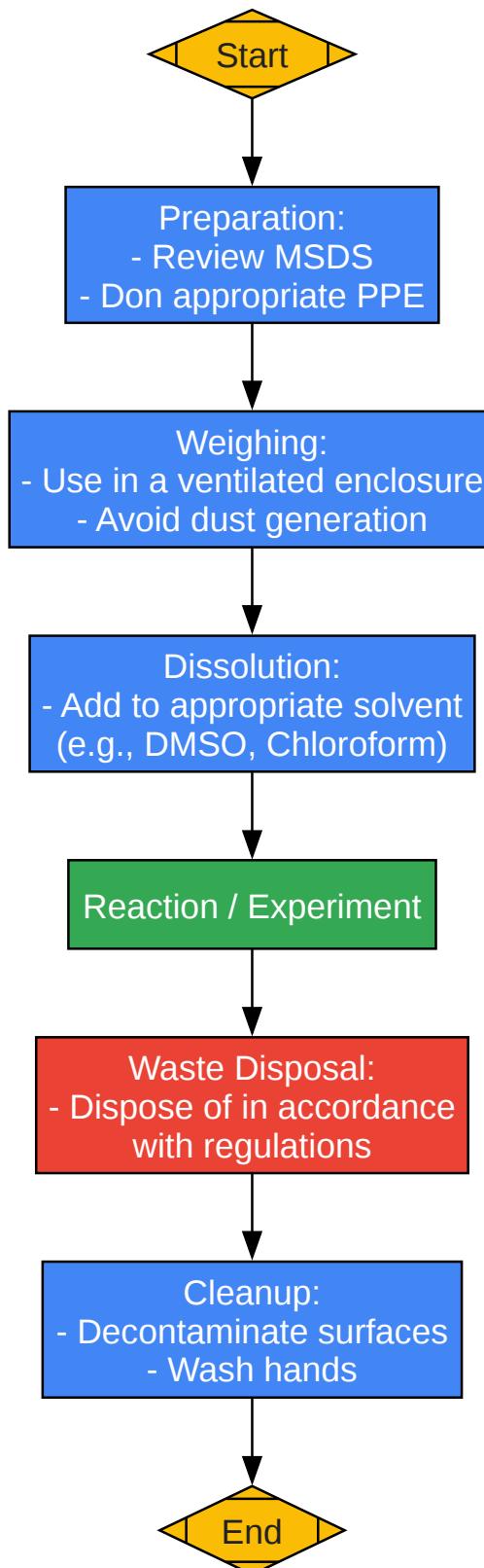
Detailed toxicological studies for **H-Tyr(Bzl)-OH** are not extensively reported in readily available safety data sheets. The chemical, physical, and toxicological properties have not been thoroughly investigated.^[1] To the best of current knowledge, no component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.^[1]

| Toxicological Endpoint | Data |
|--|-------------------|
| Acute Toxicity | No data available |
| Skin Corrosion/Irritation | No data available |
| Serious Eye Damage/Irritation | No data available |
| Respiratory or Skin Sensitization | No data available |
| Germ Cell Mutagenicity | No data available |
| Carcinogenicity | No data available |
| Reproductive Toxicity | No data available |
| Specific Target Organ Toxicity (Single Exposure) | No data available |
| Specific Target Organ Toxicity (Repeated Exposure) | No data available |
| Aspiration Hazard | No data available |

Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **H-Tyr(Bzl)-OH** are not provided in the surveyed Material Safety Data Sheets. These documents typically report the results of such studies without detailing the methodologies. For specific experimental procedures, researchers should consult peer-reviewed literature or specialized toxicological databases.

A general experimental workflow for handling and using **H-Tyr(Bzl)-OH** in a laboratory setting is outlined below.



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General Laboratory Workflow for **H-Tyr(Bzl)-OH**

First Aid Measures

In the event of exposure to **H-Tyr(Bzl)-OH**, the following first aid measures should be taken:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[[1](#)]
- In Case of Skin Contact: Wash off with soap and plenty of water.[[1](#)]
- In Case of Eye Contact: Flush eyes with water as a precaution.[[1](#)]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[[1](#)]

In all cases of exposure, it is advisable to seek medical attention.

Handling and Storage

Proper handling and storage are crucial for maintaining the stability and safety of **H-Tyr(Bzl)-OH**.

- Handling: Avoid formation of dust and aerosols.[[1](#)] Provide appropriate exhaust ventilation at places where dust is formed.[[1](#)]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[[1](#)] Store in a cool place.[[1](#)]

Accidental Release Measures

In the case of a spill, the following steps should be taken:

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas.[[1](#)]
- Environmental Precautions: No special environmental precautions are required.[[1](#)]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[[1](#)]

This guide is intended to provide a comprehensive overview of the material safety data for **H-Tyr(Bzl)-OH** for a scientific audience. Researchers should always consult the most up-to-date

safety data sheet from their supplier before use and adhere to all institutional safety protocols.

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